

Forminitrazole: A Comprehensive Technical Guide to its Chemical Properties and Structure

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Compound of Interest

Compound Name: *Forminitrazole*

CAS No.: *500-08-3*

Cat. No.: *B1346126*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Forminitrazole, a nitrothiazole derivative, belongs to a class of compounds with significant interest in medicinal chemistry due to their potential as antiparasitic and antimicrobial agents. This technical guide provides an in-depth exploration of the chemical properties and structural features of **forminitrazole**. It is designed to be a comprehensive resource for researchers, scientists, and professionals engaged in drug discovery and development. The guide delves into the physicochemical characteristics, spectroscopic profile, and structural elucidation of **forminitrazole**. Furthermore, it outlines a putative synthetic pathway, discusses its mechanism of action based on related nitroheterocyclic compounds, and proposes experimental protocols for its analysis and metabolic stability assessment.

Introduction

Forminitrazole, with the chemical name N-(5-nitro-1,3-thiazol-2-yl)formamide, is a heterocyclic compound featuring a nitro-substituted thiazole ring linked to a formamide group.[1] The nitrothiazole scaffold is a key pharmacophore in a variety of bioactive molecules, conferring a

range of therapeutic properties.[2][3] The presence of the nitro group is often crucial for the mechanism of action, particularly in antimicrobial and antiparasitic agents, where it can be bioelectronically activated to generate radical species that induce cellular damage in target organisms.[4] Understanding the fundamental chemical properties and structure of **forminitrazole** is paramount for its potential development as a therapeutic agent, enabling rational drug design, formulation development, and the establishment of robust analytical methods for its characterization and quantification.

Physicochemical Properties

The physicochemical properties of an active pharmaceutical ingredient (API) are critical determinants of its biopharmaceutical performance, including its absorption, distribution, metabolism, and excretion (ADME) profile. The key physicochemical data for **forminitrazole** are summarized in the table below.

Property	Value	Source
Chemical Name	N-(5-nitro-1,3-thiazol-2-yl)formamide	[1]
CAS Number	500-08-3	[1][5]
Molecular Formula	C4H3N3O3S	[1]
Molecular Weight	173.15 g/mol	[1]
Boiling Point	355.8°C at 760 mmHg	[1]
Density	1.718 g/cm ³	[1]
Flash Point	169°C	[1]
XLogP3	1.3	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	5	[1]
Rotatable Bond Count	1	[1]
Topological Polar Surface Area	116 Å ²	[1]

Solubility: While specific quantitative solubility data for **forminitrazole** in a wide range of solvents is not readily available in the public domain, general solubility predictions can be made based on its structure. As a polar molecule with hydrogen bonding capabilities, it is expected to have moderate solubility in polar organic solvents such as dimethyl sulfoxide (DMSO), dimethylformamide (DMF), and alcohols. Its solubility in water is likely to be low to moderate. For drug development purposes, empirical determination of solubility in various pharmaceutically relevant solvents and buffers is essential.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Chemical Structure and Spectroscopic Profile

The chemical structure of **forminitrazole** is characterized by a 2-formamido-5-nitrothiazole core.

Structure:

Spectroscopic Analysis

Spectroscopic techniques are indispensable for the structural elucidation and characterization of organic molecules. Below is a predicted spectroscopic profile for **forminitrazole** based on the analysis of its functional groups and data from analogous structures.

3.1.1. ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of **forminitrazole** is expected to be relatively simple. The key signals would be:

- Thiazole proton (C4-H): A singlet in the downfield region, likely between δ 8.0-9.0 ppm, due to the deshielding effect of the adjacent nitro group and the thiazole ring.[\[9\]](#)
- Formyl proton (-CH=O): A singlet, also in the downfield region, typically around δ 8.0-8.5 ppm.[\[10\]](#)
- Amide proton (-NH-): A broad singlet that could appear over a wide chemical shift range (δ 9.0-12.0 ppm), and its position and broadness would be dependent on the solvent and concentration due to hydrogen bonding.[\[9\]](#)

3.1.2. ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C NMR spectrum would provide information on the carbon framework of the molecule. Predicted chemical shifts are as follows:

- Thiazole C2: This carbon, attached to two nitrogen atoms, would be significantly deshielded, appearing in the range of δ 160-170 ppm.[\[11\]](#)
- Thiazole C4: The chemical shift of this carbon would be influenced by the adjacent nitro group, likely appearing around δ 140-150 ppm.
- Thiazole C5: This carbon, directly bonded to the nitro group, would also be downfield, in the region of δ 145-155 ppm.
- Formyl carbon (C=O): The carbonyl carbon of the formamide group is expected to resonate in the range of δ 160-165 ppm.[\[11\]](#)

3.1.3. Infrared (IR) Spectroscopy

The IR spectrum of **forminitrazole** would exhibit characteristic absorption bands for its functional groups:

- N-H stretch: A medium to strong band in the region of $3200\text{-}3400\text{ cm}^{-1}$, characteristic of the amide N-H bond.[\[12\]](#)
- C-H stretch (aromatic/formyl): A weak to medium band around $3100\text{-}3000\text{ cm}^{-1}$.[\[13\]](#)
- C=O stretch (amide I): A strong, sharp absorption band in the range of $1680\text{-}1650\text{ cm}^{-1}$.[\[12\]](#)
- N-O stretch (nitro group): Two strong bands, one asymmetric stretch around $1550\text{-}1500\text{ cm}^{-1}$ and a symmetric stretch around $1350\text{-}1300\text{ cm}^{-1}$.[\[9\]](#)
- C=N and C=C stretch (thiazole ring): Absorptions in the $1600\text{-}1400\text{ cm}^{-1}$ region.[\[13\]](#)

3.1.4. Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **forminitrazole** is expected to show absorption maxima characteristic of a conjugated nitroaromatic system. The $\pi \rightarrow \pi^*$ transitions of the thiazole ring and the $n \rightarrow \pi^*$ transition of the nitro group would be the main contributors to the UV-Vis absorption. The λ_{max} is likely to be in the range of $300\text{-}400\text{ nm}$.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Synthesis of Forminitrazole

A plausible synthetic route to **forminitrazole** involves the formylation of 2-amino-5-nitrothiazole. This can be achieved through various standard organic chemistry methods. A representative protocol is outlined below.

Experimental Protocol: Synthesis of Forminitrazole

Materials:

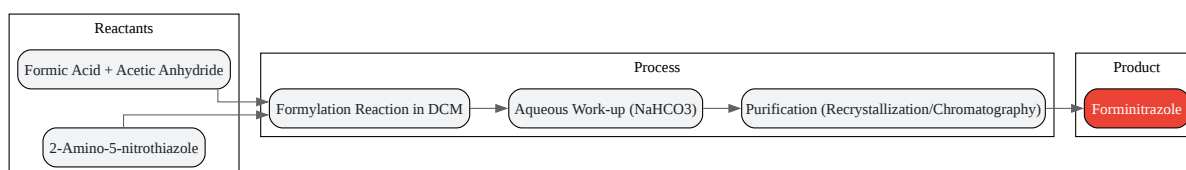
- 2-Amino-5-nitrothiazole
- Formic acid
- Acetic anhydride
- Pyridine (optional, as a catalyst)
- Dichloromethane (DCM)
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Magnesium sulfate (MgSO_4) (anhydrous)
- Rotary evaporator
- Standard glassware for organic synthesis

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-amino-5-nitrothiazole (1 equivalent) in a suitable solvent such as dichloromethane.
- **Formylating Agent Preparation:** In a separate flask, cautiously add acetic anhydride (1.2 equivalents) to formic acid (1.5 equivalents) and stir for 15-20 minutes at room temperature. This in situ generates the mixed anhydride, a potent formylating agent.

- **Reaction:** Add the freshly prepared formylating agent dropwise to the solution of 2-amino-5-nitrothiazole at 0°C. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by the slow addition of saturated sodium bicarbonate solution until the effervescence ceases. Separate the organic layer.
- **Extraction:** Extract the aqueous layer with dichloromethane (2 x 20 mL).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to afford pure **forminitrazole**.

Diagram of Synthetic Workflow:



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Caption: Synthetic workflow for **forminitrazole**.

Mechanism of Action

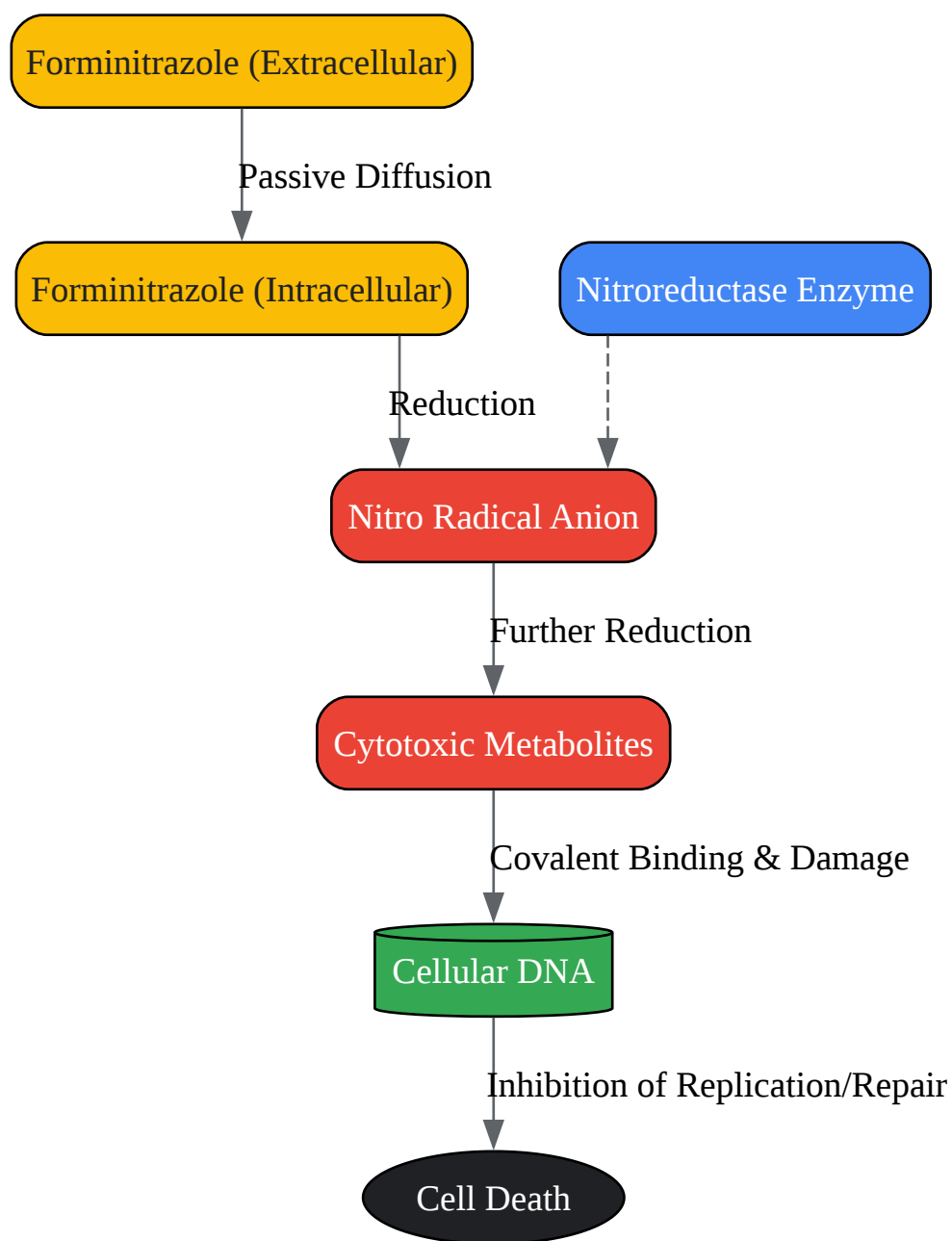
The mechanism of action of **forminitrazole**, like other 5-nitroheterocyclic drugs, is believed to involve the reductive activation of the nitro group.^[4] This process is particularly efficient in

anaerobic or microaerophilic organisms, such as certain protozoa and bacteria, which possess enzymes with low redox potentials capable of reducing the nitro group.

Proposed Mechanism:

- **Entry into the Cell:** **Forminitrazole**, being a small and relatively lipophilic molecule, can passively diffuse across the cell membranes of susceptible organisms.
- **Reductive Activation:** Inside the cell, the nitro group of **forminitrazole** undergoes a series of one-electron reductions, a process catalyzed by nitroreductases (e.g., pyruvate:ferredoxin oxidoreductase). This reduction generates a highly reactive nitroso radical anion.
- **Generation of Cytotoxic Species:** The nitroso radical anion can then be further reduced to other cytotoxic intermediates, including nitroso and hydroxylamine derivatives. These reactive species can covalently bind to and damage critical cellular macromolecules.
- **DNA Damage:** A primary target of these reactive metabolites is believed to be DNA. The interaction with DNA can lead to strand breaks, helicity changes, and inhibition of DNA replication and repair, ultimately leading to cell death.^[4]

Signaling Pathway Diagram:



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- To cite this document: BenchChem. [Forminitrazole: A Comprehensive Technical Guide to its Chemical Properties and Structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1346126/docs#forminitrazole-a-comprehensive-technical-guide-to-its-chemical-properties-and-structure\]](https://www.benchchem.com/product/b1346126/docs#forminitrazole-a-comprehensive-technical-guide-to-its-chemical-properties-and-structure)

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